

# physical characteristics of hydroxyl-terminated PEG21

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## Compound of Interest

Compound Name: *HO-Peg21-OH*

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An In-depth Technical Guide to the Physical Characteristics of Hydroxyl-Terminated Polyethylene Glycol (PEG 21k)

For the attention of: Researchers, scientists, and drug development professionals.

**Abstract:** This technical guide provides a comprehensive overview of the core physical characteristics of hydroxyl-terminated polyethylene glycol with an average molecular weight of approximately 21,000 g/mol (commonly referred to as PEG 20,000 or PEG 21k). This document consolidates key quantitative data, details relevant experimental protocols for characterization, and presents visual workflows for these methodologies. The information herein is intended to serve as a valuable resource for professionals in research, development, and formulation utilizing this versatile polymer.

## Quantitative Physical Characteristics

The physical properties of hydroxyl-terminated PEG are crucial for its application in various scientific and pharmaceutical fields. The following tables summarize the key quantitative data for PEG with an average molecular weight of approximately 20,000 g/mol, which serves as a close proxy for 21,000 g/mol.

Table 1: General Physical and Thermal Properties

Property	Value	Units	Notes
Average Molecular Weight (Mn)	~20,000 - 21,000	g/mol	
Appearance	White to off-white, waxy solid, flakes, or powder	-	[1][2]
Melting Point	57.5 - 68.0	°C	Varies slightly between suppliers and with the specific molecular weight distribution.[2][3][4]
Density	~1.2	g/cm <sup>3</sup>	At 20 °C.
Bulk Density	400 - 500	kg/m <sup>3</sup>	
Flash Point	~270 - 296	°C	
pH (10% w/v aqueous solution)	4.0 - 7.5	-	At 20 °C.

Table 2: Solubility Data

Solvent	Solubility	Notes
Water	Highly soluble (e.g., 500 g/L)	
Dimethyl Sulfoxide (DMSO)	Soluble	
Dichloromethane	Soluble	
Chloroform	Soluble	
Acetone	Soluble	
Ethanol	Soluble	
Toluene	Less soluble, solubility increases with temperature	
Ether	Insoluble	
Aliphatic Hydrocarbons	Insoluble	

Table 3: Viscosity of Aqueous Solutions

Concentration (w/v)	Viscosity (mPa·s)	Temperature (°C)	Notes
50%	2500 - 3500	20	A linear relationship is often observed between specific viscosity and concentration in dilute solutions.
Varies	Increases with concentration	-	

## Experimental Protocols

The following sections detail the methodologies for determining the key physical characteristics of hydroxyl-terminated PEG.

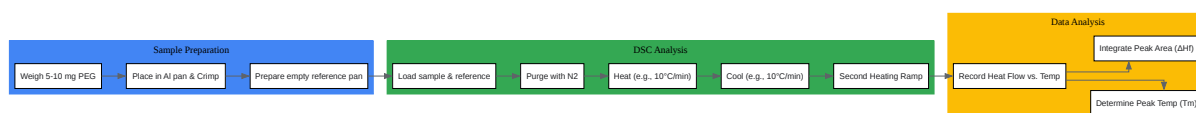
## Determination of Melting Point via Differential Scanning Calorimetry (DSC)

Objective: To determine the melting temperature ( $T_m$ ) and enthalpy of fusion ( $\Delta H_f$ ) of solid PEG.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of the PEG sample into a standard aluminum DSC pan. Crimp the pan to encapsulate the sample. Prepare an empty, crimped aluminum pan to serve as a reference.
- Instrument Setup:
  - Place the sample and reference pans into the DSC cell.
  - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min) to provide an inert atmosphere and prevent oxidative degradation.
- Thermal Program:
  - Equilibrate the sample at a temperature well below the expected melting point (e.g., 25 °C).
  - Ramp the temperature at a controlled heating rate (e.g., 10 °C/min) to a temperature sufficiently above the melting point (e.g., 100 °C).
  - Hold the sample at this temperature for a few minutes to ensure complete melting and to erase any prior thermal history.
  - Cool the sample at a controlled rate (e.g., 10 °C/min) back to the initial temperature.
  - Initiate a second heating ramp at the same controlled rate. The data from this second heating run is typically used for analysis to ensure a consistent thermal history.
- Data Analysis:
  - Record the heat flow as a function of temperature.

- The melting point ( $T_m$ ) is determined as the peak temperature of the endothermic melting transition.
- The enthalpy of fusion ( $\Delta H_f$ ) is calculated by integrating the area under the melting peak.



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Caption: Workflow for determining the melting point of PEG using DSC.

## Determination of Solution Viscosity via Capillary Viscometry

Objective: To measure the kinematic and relative viscosity of PEG solutions at various concentrations.

Methodology:

- Solution Preparation:
  - Prepare a stock solution of PEG in a suitable solvent (e.g., deionized water) at a known high concentration.
  - Prepare a series of dilutions from the stock solution to obtain a range of concentrations.
- Viscometer Setup:
  - Select an appropriate capillary viscometer (e.g., Ostwald or Ubbelohde type).

- Clean the viscometer thoroughly with a suitable solvent and dry it completely.
- Place the viscometer in a constant temperature water bath to maintain a precise temperature (e.g.,  $25 \pm 0.1$  °C).
- Measurement Procedure:
  - Pipette a precise volume of the solvent (blank) into the viscometer.
  - Allow the solvent to equilibrate to the bath temperature.
  - Using a pipette bulb, draw the liquid up through the capillary to a point above the upper timing mark.
  - Release the suction and measure the time it takes for the liquid meniscus to fall from the upper to the lower timing mark. This is the efflux time ( $t_0$ ).
  - Repeat the measurement at least three times and calculate the average efflux time.
  - Clean and dry the viscometer.
  - Repeat the measurement procedure for each of the PEG solutions, starting from the lowest concentration, to obtain their respective efflux times ( $t$ ).
- Data Analysis:
  - Relative Viscosity ( $\eta_{rel}$ ): Calculate as  $\eta_{rel} = t / t_0$  (assuming the densities of the dilute solutions are approximately equal to the solvent density).
  - Specific Viscosity ( $\eta_{sp}$ ): Calculate as  $\eta_{sp} = \eta_{rel} - 1$ .
  - Reduced Viscosity ( $\eta_{red}$ ): Calculate as  $\eta_{red} = \eta_{sp} / c$ , where  $c$  is the concentration.
  - Intrinsic Viscosity ( $[\eta]$ ): Plot reduced viscosity versus concentration and extrapolate to zero concentration. The y-intercept gives the intrinsic viscosity.



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Caption: Workflow for determining the solution viscosity of PEG.

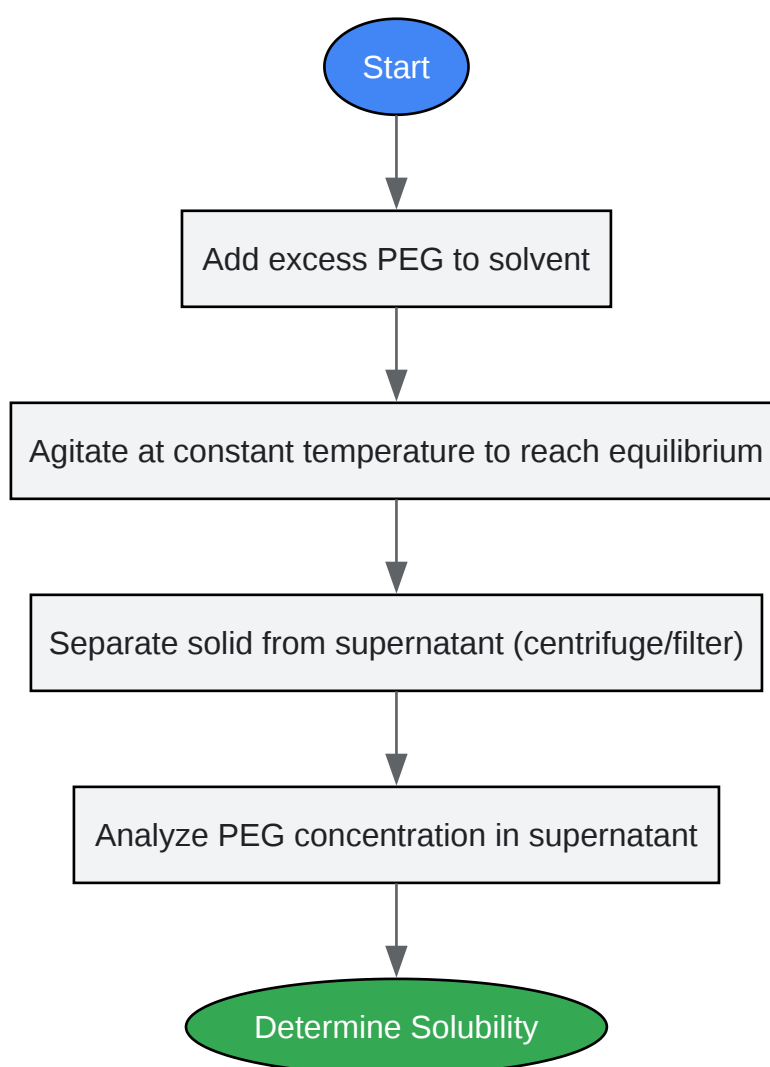
## Determination of Solubility

Objective: To qualitatively and quantitatively determine the solubility of PEG in various solvents.

Methodology:

- Qualitative Assessment:
  - To a known volume of solvent (e.g., 10 mL) in a vial, add a small, pre-weighed amount of PEG (e.g., 100 mg).
  - Stir or agitate the mixture at a constant temperature.
  - Visually observe if the solid dissolves completely. If it does, incrementally add more PEG until saturation is reached (i.e., solid material remains undissolved after prolonged stirring).
  - Record the solvent as "soluble," "sparingly soluble," or "insoluble" based on these observations.
- Quantitative Assessment (Equilibrium Solubility Method):
  - Add an excess amount of PEG to a known volume of the solvent in a sealed container.
  - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - Allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are included. Filtration or centrifugation may be necessary.
- Determine the concentration of PEG in the supernatant using a suitable analytical technique (e.g., gravimetric analysis after solvent evaporation, or a spectroscopic method if a suitable chromophore is present or can be derivatized).
- The determined concentration represents the solubility of PEG in that solvent at the specified temperature.



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Caption: Workflow for the quantitative determination of PEG solubility.



## Concluding Remarks

This technical guide has provided a detailed summary of the key physical characteristics of hydroxyl-terminated PEG with an average molecular weight of approximately 21,000 g/mol. The tabulated data offers a quick reference for formulation and development, while the detailed experimental protocols provide a foundation for in-house characterization and quality control. The provided workflows visualize the logical steps in these analytical procedures. It is important to note that the properties of PEG can be influenced by its polydispersity, the nature of its end-groups, and the presence of any impurities. Therefore, for critical applications, it is recommended that these properties be verified for the specific batch of material being used.

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